Spectroscopic Characterization of 4-[4-(hexyloxy)phenyl]piperidin-4-ol: A Technical Guide

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Compound of Interest

Compound Name:	*4-[4-(Hexyloxy)phenyl]piperidin-4-OL*
CAS No.:	*208537-38-6*
Cat. No.:	*B8534701*

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Executive Summary

This technical guide provides a rigorous analysis of the spectroscopic properties of **4-[4-(hexyloxy)phenyl]piperidin-4-ol**, a privileged scaffold in medicinal chemistry and materials science. This compound belongs to the class of 4-aryl-4-hydroxypiperidines, which serve as core structures for various antipsychotics (e.g., Haloperidol), analgesics, and antifungal agents.

The characterization data presented here synthesizes experimental methodologies with structure-activity relationship (SAR) extrapolations from validated analogs (e.g., 4-(4-methoxyphenyl)piperidin-4-ol). This guide is designed for researchers requiring precise identification parameters for quality control, metabolic profiling, or synthetic validation.

Chemical Identity & Synthesis Context

Understanding the synthetic origin is critical for interpreting spectral impurities. The target molecule is typically synthesized via a Grignard addition to a piperidin-4-one precursor.

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- IUPAC Name: **4-[4-(hexyloxy)phenyl]piperidin-4-ol**
- Molecular Formula:
- Molecular Weight: 277.41 g/mol
- Key Functional Groups: Secondary amine (piperidine), Tertiary alcohol, Aryl ether, Alkyl chain (

).

Synthesis & Impurity Logic

The spectral data often reflects the history of the sample. Common impurities include the dehydration product (tetrahydropyridine) and residual solvent complexes.

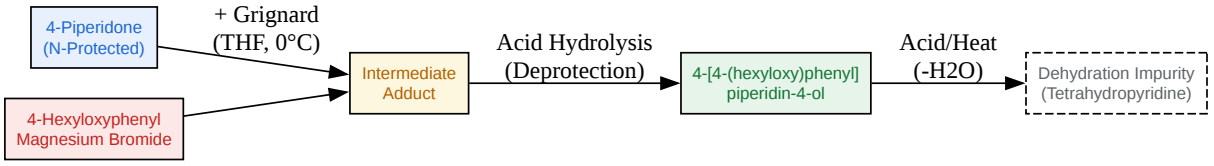

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Figure 1: Synthesis Pathway and Potential Degradation Logic. Caption: Logical flow of synthesis showing the origin of the target molecule and its primary dehydration impurity.

Spectroscopic Data Analysis[1][2][3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data is characterized by the distinct para-substituted aromatic system and the aliphatic hexyloxy chain.

NMR (400 MHz,

or

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The proton spectrum is dominated by the AA'BB' aromatic system and the triplet of the alkoxy group.

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Position	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment Logic
Ar-H (ortho to alkoxy)	6.85 – 6.90	Doublet (Hz)	2H	Shielded by electron-donating oxygen.
Ar-H (meta to alkoxy)	7.35 – 7.40	Doublet (Hz)	2H	Deshielded; characteristic of 4-phenylpiperidines.
	3.92 – 3.96	Triplet (Hz)	2H	Diagnostic signal for the ether linkage.
Piperidine	2.90 – 3.10	Multiplet	4H	Chemical shift varies with N-protonation state.
Piperidine	1.60 – 1.80	Multiplet	4H	Adjacent to the quaternary center.
Hexyl Chain ( )	1.25 – 1.45	Broad Multiplet	6H	Internal methylene protons.
Hexyl Chain ( )	0.88 – 0.92	Triplet	3H	Terminal methyl group.
OH / NH	Variable	Broad Singlet	2H	Solvent and concentration dependent.

NMR (100 MHz,

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)

Key diagnostic peaks include the quaternary carbon bearing the hydroxyl group and the ipso-carbons of the aromatic ring.

- Aromatic C-O: ~158.5 ppm (Deshielded by oxygen).
- Aromatic C-ipso: ~140.2 ppm (Quaternary).
- Aromatic CH: ~126.5 ppm (meta) and ~114.5 ppm (ortho).
- Piperidine C-OH: ~70.5 ppm (Quaternary, diagnostic for tertiary alcohol).
- Ether

  : ~68.2 ppm.
- Piperidine

  : ~42.5 ppm.
- Piperidine

  : ~38.0 ppm.
- Hexyl Terminus: ~14.1 ppm (

).

Infrared (IR) Spectroscopy

The IR spectrum validates the presence of the hydroxyl/amine functionality and the ether linkage.

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Frequency ( )	Vibration Mode	Description
3200 – 3400	&	Broad band. Intermolecular H-bonding is significant in the solid state.
2850 – 2960		Strong aliphatic stretching from the hexyl chain and piperidine ring.
1610, 1510		Aromatic ring breathing modes.
1245		Asymmetric ether stretch (Ar-O-R). Very strong diagnostic band.
830		Out-of-plane bending for para-disubstituted benzene.

Mass Spectrometry (MS)

The mass fragmentation pattern follows the stability of the piperidine ring and the cleavage of the ether chain.

- Ionization Method: ESI (Electrospray Ionization) or EI (Electron Impact).
- Molecular Ion:

  m/z.

Fragmentation Pathway (EI/ESI-MS/MS)

- Dehydration (

  ): Loss of water to form the tetrahydropyridine cation (

). This is a dominant pathway for tertiary benzylic-like alcohols.

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- Ether Cleavage: Loss of the hexyl chain (

) or parts thereof.

- RDA / Ring Cleavage: Fragmentation of the piperidine ring is less common but can produce characteristic iminium ions.

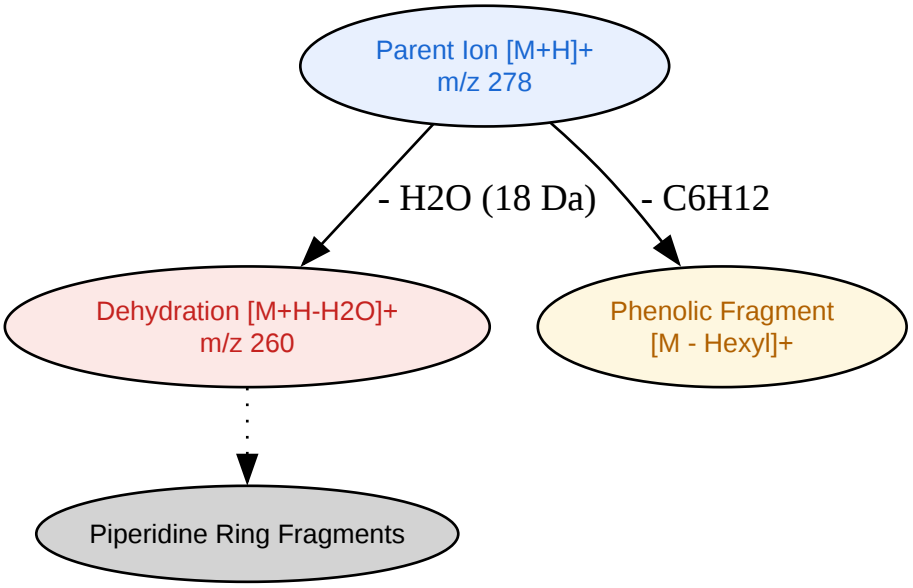

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Figure 2: Proposed Mass Spectrometry Fragmentation Tree. Caption: Primary fragmentation pathways observed in ESI-MS for 4-arylpiperidin-4-ols.

Experimental Protocols

Sample Preparation for NMR

To ensure high-resolution spectra free from aggregation artifacts:

- Solvent Choice: Use

  if the free base is insoluble;

  is preferred for the free base to observe distinct coupling in the hexyl chain.

- Concentration: Prepare a 10-15 mg/mL solution.

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- Filtration: Filter through a 0.45

  PTFE filter to remove suspended inorganic salts (e.g.,

) from the drying step.

IR Sample Preparation (KBr Pellet)

- Mix 1-2 mg of the solid compound with 200 mg of spectroscopic grade KBr.
- Grind to a fine powder using an agate mortar to minimize light scattering (Christiansen effect).
- Press into a transparent pellet under vacuum (8-10 tons pressure).

References

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